

Application Note: Mass Spectrometry Analysis of 18:1 PI(3,4,5)P3

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Compound of Interest

Compound Name: 18:1 PI(3,4,5)P3

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Introduction

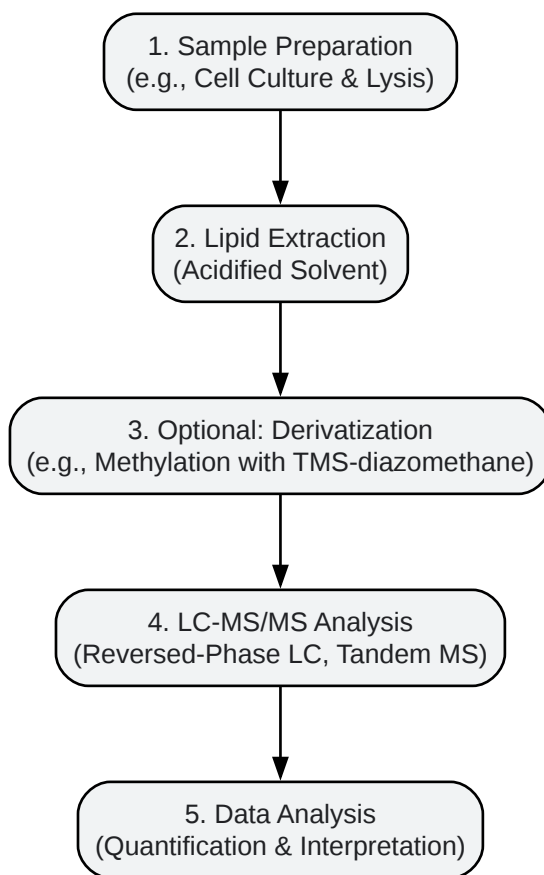
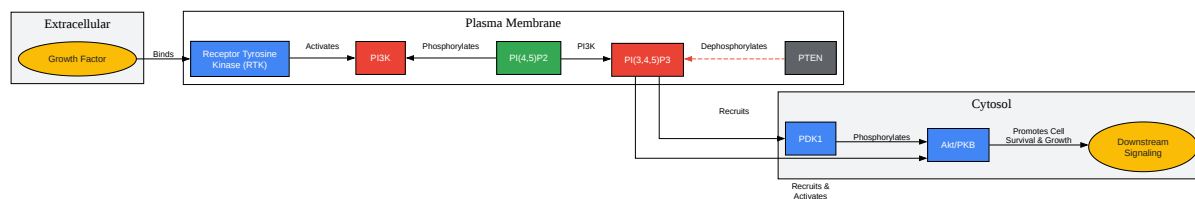
Phosphatidylinositol (3,4,5)-trisphosphate (PI(3,4,5)P3) is a critical second messenger lipid in eukaryotic cells, playing a pivotal role in a multitude of cellular processes including cell growth, proliferation, survival, and differentiation.[1][2] The enzyme phosphoinositide 3-kinase (PI3K) generates PI(3,4,5)P3 by phosphorylating phosphatidylinositol (4,5)-bisphosphate (PIP2) at the 3'-hydroxyl position of the inositol ring.[1][2][3] The levels of PI(3,4,5)P3 are tightly regulated by phosphatases such as PTEN, which dephosphorylates it at the 3' position.[1][4] Dysregulation of the PI3K/PTEN signaling axis is frequently implicated in various diseases, most notably cancer.[2][5]

The specific acyl chain composition of phosphoinositides, such as the 18:1 (oleoyl) variant of PI(3,4,5)P3, is increasingly recognized as an important factor in their biological activity and subcellular localization. Therefore, accurate and sensitive quantification of specific molecular species like **18:1 PI(3,4,5)P3** is crucial for understanding its precise roles in health and disease, and for the development of targeted therapeutics.

This application note provides detailed protocols for the analysis of **18:1 PI(3,4,5)P3** using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a powerful technique for the specific and sensitive quantification of lipids.[6][7]

PI(3,4,5)P3 Signaling Pathway

The PI3K signaling pathway is initiated by the activation of receptor tyrosine kinases or G protein-coupled receptors, leading to the recruitment and activation of PI3K at the plasma membrane.^[2] PI3K then phosphorylates PIP2 to generate PI(3,4,5)P3.^[1] This lipid product acts as a docking site for proteins containing pleckstrin homology (PH) domains, such as Akt (also known as protein kinase B) and phosphoinositide-dependent kinase 1 (PDK1).^{[1][3][4]} The recruitment of these proteins to the membrane initiates a downstream signaling cascade that promotes cell survival, growth, and proliferation.^{[4][8]} The signaling is terminated by the action of phosphatases like PTEN and SHIP, which dephosphorylate PI(3,4,5)P3.^{[1][4]}



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